

Personal protective equipment for handling Cyclohexylsulfamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexylsulfamate

Cat. No.: B1227001

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Essential Safety and Handling Guide for Cyclohexylsulfamate

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Cyclohexylsulfamate** (also known as Sodium Cyclamate) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Chemical and Physical Properties

This table summarizes the key quantitative data for **Cyclohexylsulfamate**.

Property	Value	Citations
Chemical Formula	C ₆ H ₁₂ NNaO ₃ S	[1]
Molecular Weight	201.22 g·mol ⁻¹	[1]
Appearance	White crystalline powder or flakes	[2]
Odor	Odorless	[2][3]
pH	5.5 - 7.5 (in a 10% aqueous solution)	[3]
Melting Point	>300 °C (>572 °F)	
Flash Point	>200 °C (>392 °F)	[3]
Toxicity	Acute oral toxicity, Category 4 (Harmful if swallowed)	[2][3]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases	[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Cyclohexylsulfamate** to minimize exposure.[4][5][6][7]

Protection Type	Required Equipment	Citations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles with side-shields.	[3][8][9]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing, such as a lab coat, to prevent skin exposure.	[3][9]
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved N95 dust mask or an equivalent respirator.	[10]

Operational Plan: Safe Handling of Cyclohexylsulfamate

Follow these step-by-step procedures for the safe handling of **Cyclohexylsulfamate**.

Pre-Operational Checks

- Ventilation: Ensure work is conducted in a well-ventilated area, such as a laboratory fume hood or a space with sufficient air exchange.[2][9][10]
- Emergency Equipment: Confirm that an eyewash station and safety shower are readily accessible and operational.[3][9]
- Review SDS: Always review the Safety Data Sheet (SDS) before beginning work.
- Gather Materials: Assemble all necessary equipment and materials, including PPE, before handling the chemical.

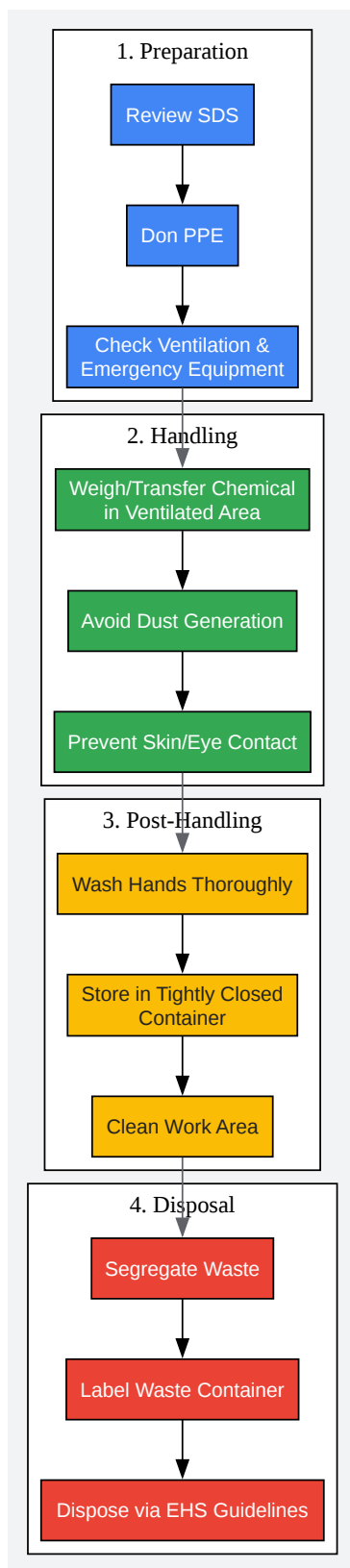
Handling Procedure

- Wear PPE: Don the required personal protective equipment as specified in the table above.

- Avoid Dust Formation: Handle the compound carefully to avoid generating dust.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Prevent Contact: Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#) Do not ingest or inhale the powder.[\[2\]](#)[\[9\]](#)
- Incompatible Materials: Keep **Cyclohexylsulfamate** away from heat, sparks, open flames, and incompatible materials like strong oxidizing agents.[\[2\]](#)[\[3\]](#)[\[10\]](#)

Post-Handling and Storage

- Decontamination: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[2\]](#)
- Storage: Store the chemical in its original, tightly closed container.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Keep the container in a dry, cool, and well-ventilated place, away from incompatible materials.[\[2\]](#)[\[9\]](#)[\[10\]](#)



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Caption: Workflow for the safe handling of **Cyclohexylsulfamate**.

Emergency Procedures

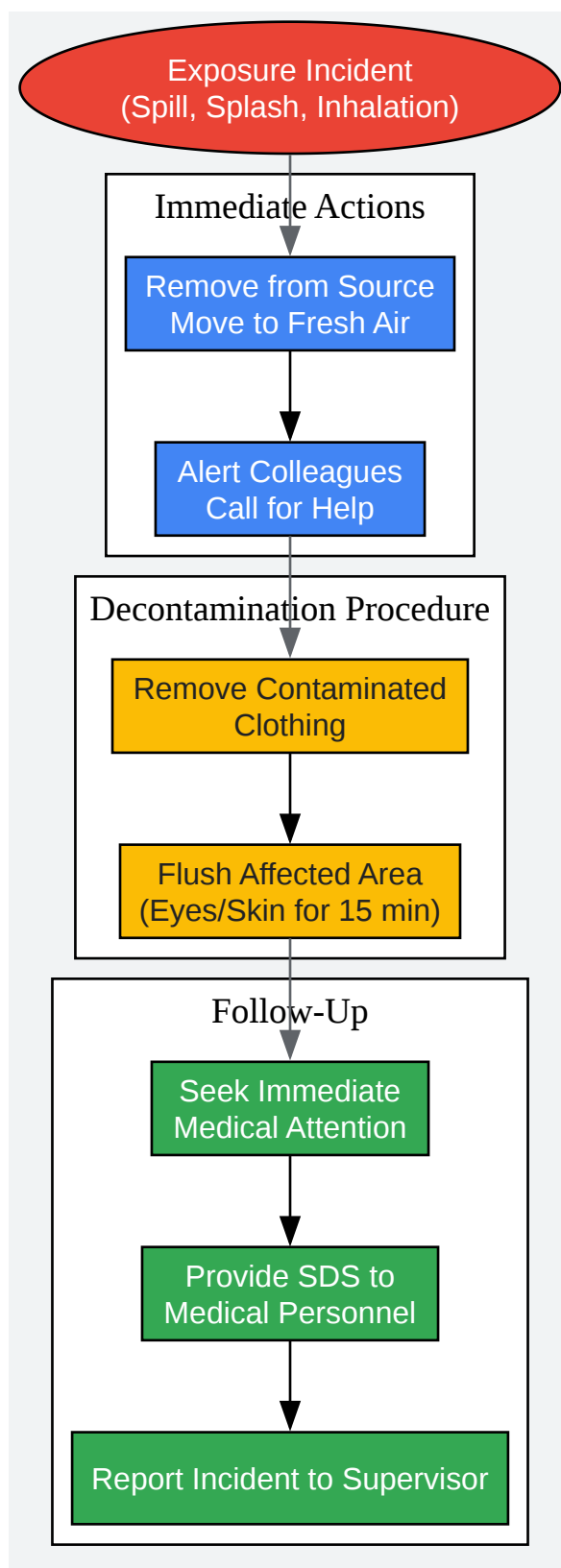
In the event of an accidental release or exposure, follow these immediate steps.

Accidental Release (Spill)

- **Ensure Safety:** Evacuate non-essential personnel from the area.^[10] Ensure adequate ventilation.^[2] Remove all sources of ignition.^[10]
- **Contain Spill:** Prevent further leakage or spillage if it is safe to do so.^[10]
- **Clean-up:** Wearing appropriate PPE, gently sweep or shovel the spilled solid material into a suitable, labeled container for disposal.^{[3][9]} Avoid actions that create dust.^{[3][9]}
- **Decontaminate:** Clean the spill area thoroughly once the material has been collected.

Personal Exposure

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^{[9][10][11][12]} Seek immediate medical attention.^{[8][12]}
- **Skin Contact:** Promptly remove any contaminated clothing.^{[8][10][13]} Wash the affected skin area immediately and thoroughly with soap and plenty of water for at least 15 minutes.^{[8][10]} Seek medical attention if irritation or other symptoms develop.^{[9][12]}
- **Inhalation:** Move the exposed individual to fresh air at once.^{[3][8][10][13]} If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.^{[3][10]} Seek medical attention.^{[3][8]}
- **Ingestion:** Do NOT induce vomiting.^{[3][8][9]} If the person is conscious, rinse their mouth with water.^{[2][8]} Call a physician or Poison Control Center immediately.^{[8][10][13]}



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Caption: Emergency response plan for **Cyclohexylsulfamate** exposure.

Disposal Plan

Chemical waste generators are responsible for the proper classification and disposal of waste.
[3]

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[3]
- Collection: Collect waste **Cyclohexylsulfamate** and any contaminated materials (like paper towels or PPE) in a suitable, clearly labeled, and sealed container.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Do not dispose of **Cyclohexylsulfamate** down the drain or in regular trash.[3]
- Alternatives: The most favorable course of action is to use an alternative chemical with less potential for harm or to recycle any unused material for its approved use.[14] You may also be able to return unused portions to the manufacturer.[14]

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- To cite this document: BenchChem. [Personal protective equipment for handling Cyclohexylsulfamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1227001#personal-protective-equipment-for-handling-cyclohexylsulfamate>]

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